

An In-depth Technical Guide to the Chemical Properties of Banamite

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Compound of Interest

Compound Name: Banamite

Cat. No.: B1197161

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Abstract

Banamite, chemically identified as N-(2,4,6-trichlorophenyl)benzenecarbohydrazonoyl chloride, is a compound historically utilized as an acaricide. This technical guide provides a comprehensive overview of its chemical and physical properties, alongside its known biological activities. **Banamite's** primary mode of action is believed to be the inhibition of monoamine oxidase, an enzyme critical in the metabolic pathways of neurotransmitters. This document synthesizes available data on its chemical characteristics, offers insights into its synthesis and biological effects, and presents this information in a structured format for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Banamite is a solid organic compound with the chemical formula $C_{13}H_8Cl_4N_2$. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Banamite**

Property	Value
IUPAC Name	(Z)-N-(2,4,6-trichlorophenyl)benzenecarbohydrazonoyl chloride
Synonyms	Banamite, U-27415
CAS Number	25939-05-3
Molecular Formula	C ₁₃ H ₈ Cl ₄ N ₂
Molecular Weight	334.03 g/mol [1]
Density	1.44 g/cm ³ [2]
Boiling Point	410.5 °C at 760 mmHg[2]
Flash Point	202.1 °C[2]
Vapor Pressure	5.99E-07 mmHg at 25°C[2]
Refractive Index	1.625[2]
XLogP3	5.7[2]

Biological Activity and Mechanism of Action

Banamite exhibits biological activity primarily as an acaricide, used to control mite populations. It is also known to function as a monoamine oxidase (MAO) inhibitor.

Acaricidal Activity

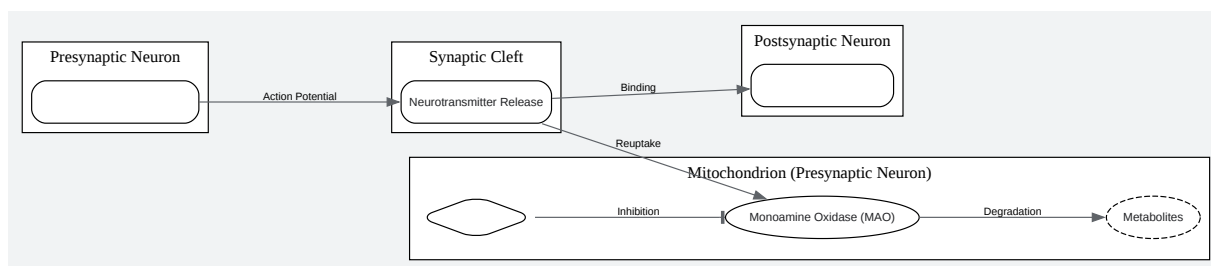
Banamite has demonstrated efficacy against various mite species. For the two-spotted spider mite (*Tetranychus urticae*), its lethal concentration (LC50) has been reported as 12 parts per million (ppm). The mechanism of its acaricidal action is linked to the disruption of normal physiological processes in the target organisms.

Monoamine Oxidase Inhibition

Banamite is an inhibitor of monoamine oxidase, an enzyme responsible for the breakdown of monoamine neurotransmitters such as serotonin, dopamine, and norepinephrine. By inhibiting

MAO, **Banamite** can lead to an increase in the levels of these neurotransmitters in the synaptic cleft. This mechanism is the basis for the use of other MAO inhibitors in the treatment of depression and neurodegenerative diseases. The specific kinetics and selectivity of **Banamite** for MAO-A versus MAO-B isoforms are not extensively detailed in publicly available literature.

The generalized signaling pathway for monoamine oxidase inhibition is depicted in the following diagram:



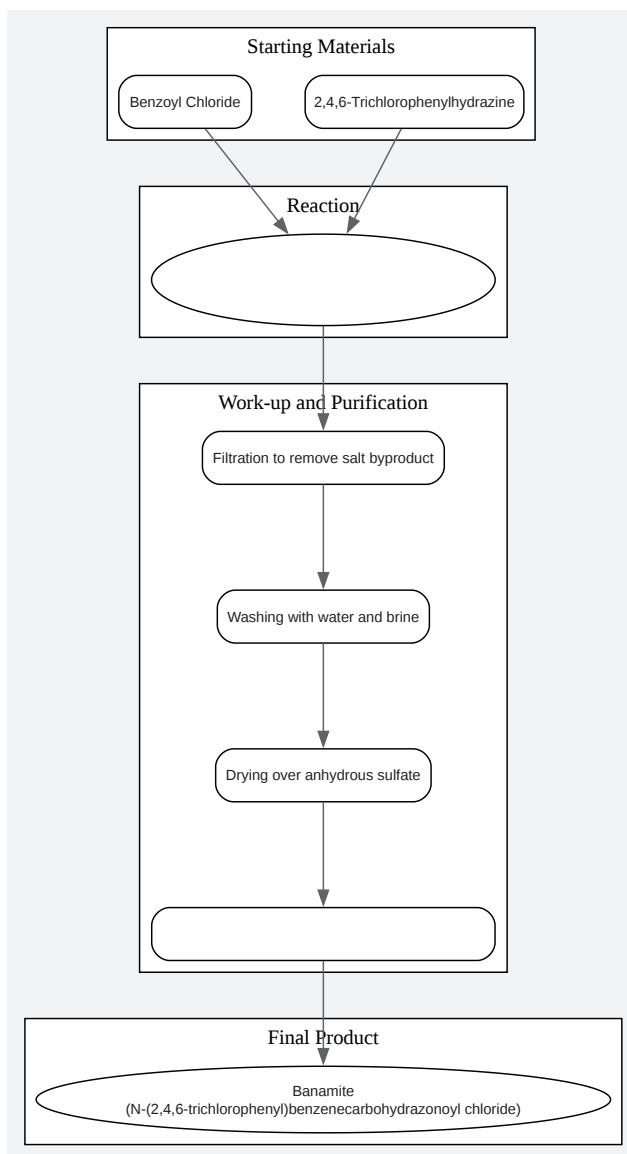
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Figure 1: Generalized Signaling Pathway of Monoamine Oxidase Inhibition.

Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **Banamite** are not readily available in the public domain. However, a general synthetic approach can be inferred from the synthesis of similar hydrazoneyl chlorides. The synthesis would likely involve the reaction of a benzoyl chloride derivative with a substituted phenylhydrazine.

A plausible, though not experimentally verified, synthesis workflow is outlined below:



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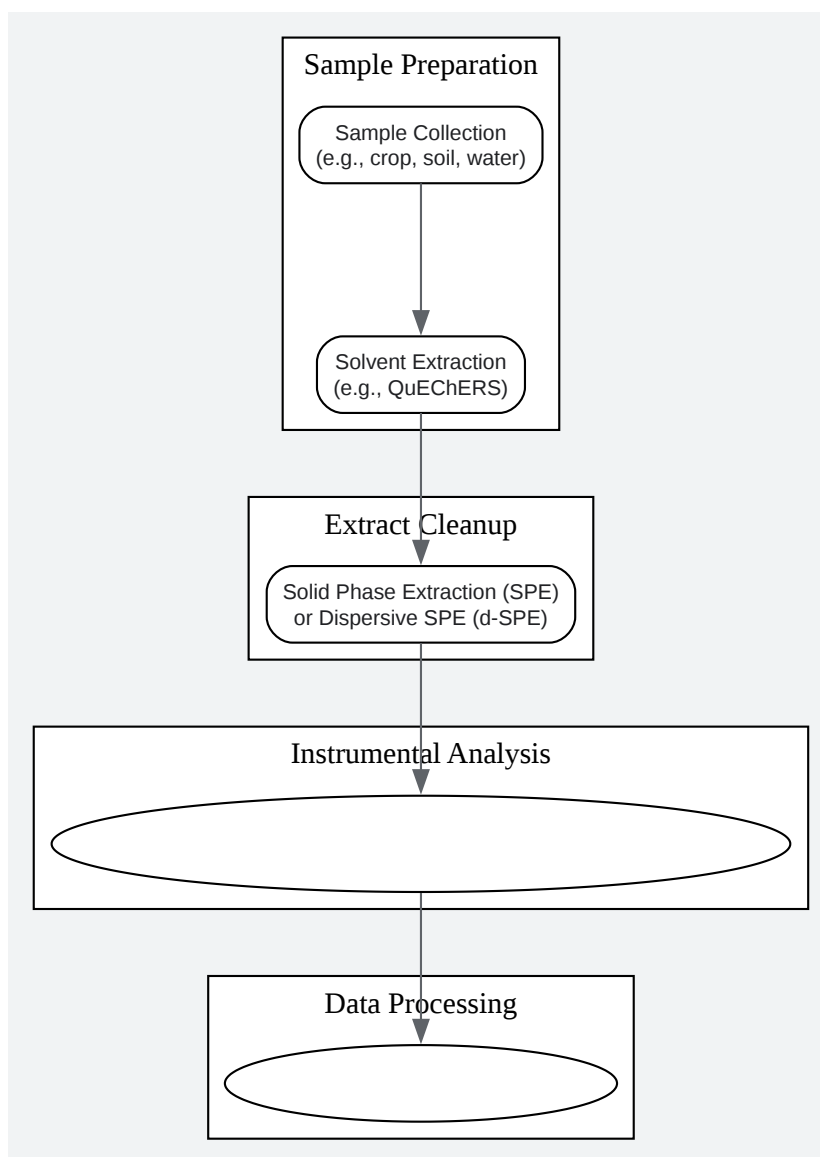
Figure 2: Postulated General Synthesis Workflow for **Banamite**.

Experimental Protocols

Specific, validated experimental protocols for the analysis of **Banamite** are not widely published. However, standard analytical techniques for pesticide residue analysis would be applicable.

General Analytical Workflow

A typical workflow for the analysis of **Banamite** in a sample matrix would involve extraction, cleanup, and instrumental analysis.



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Figure 3: General Analytical Workflow for **Banamite** Analysis.

Note on Data Availability: While this guide provides a comprehensive summary of the publicly available information on **Banamite**, it is important to note that detailed experimental protocols, in-depth mechanistic studies, and extensive quantitative data are limited. Further research would be required to fully elucidate all aspects of its chemical and biological properties.

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References

- 1. US4772747A - Preparation of 2,4,6-trichlorophenylhydrazine - Google Patents [patents.google.com]
- 2. acris.aalto.fi [acris.aalto.fi]
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